

Application Notes and Protocols for Bibx 1382 Dihydrochloride

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Compound of Interest

Compound Name: *Bibx 1382 dihydrochloride*

Cat. No.: *B606107*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bibx 1382 dihydrochloride, also known as Falnidamol, is a potent and selective inhibitor of the epidermal growth factor receptor (EGFR) tyrosine kinase.[1][2] With an IC50 value of 3 nM for EGFR, it demonstrates high selectivity, being over 1000-fold less potent against ErbB2 and other related tyrosine kinases.[1][2][3] This compound is a valuable tool for studying EGFR-mediated signaling pathways and for investigating the therapeutic potential of EGFR inhibition in cancer and other diseases.[4][5] These application notes provide detailed protocols for the dissolution, storage, and handling of **Bibx 1382 dihydrochloride** for various experimental applications.

Data Presentation

Chemical Properties

| Property | Value |
|-------------------|---------------------------------------------------------|
| CAS Number | 1216920-18-1 |
| Molecular Formula | C ₁₈ H ₁₉ ClFN ₇ ·2HCl |
| Molecular Weight | 460.77 g/mol |
| Purity | ≥97% |

Solubility Data

| Solvent | Concentration |
|-------------------------|----------------------|
| Water | ≤ 50 mM[1] |
| DMSO | ≤ 50 mM[1] |
| DMF | ≤ 30 mg/mL[4] |
| DMSO:PBS (pH 7.2) (1:3) | ≤ 0.25 mg/mL[4] |

Experimental Protocols

Materials

- **Bibx 1382 dihydrochloride** powder
- Dimethyl sulfoxide (DMSO), sterile
- Deionized water or PBS, sterile
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline solution, sterile
- Sterile microcentrifuge tubes and pipette tips
- Vortex mixer
- Sonicator (optional)

Protocol 1: Preparation of Stock Solutions for In Vitro Experiments

This protocol describes the preparation of a high-concentration stock solution of **Bibx 1382 dihydrochloride** in DMSO.

- Calculate the required amount: Based on the desired stock concentration and volume, calculate the mass of **Bibx 1382 dihydrochloride** needed. For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 460.77 \text{ g/mol} = 4.6077 \text{ mg}$
- Dissolution:
 - Aseptically weigh the calculated amount of **Bibx 1382 dihydrochloride** powder and transfer it to a sterile microcentrifuge tube.
 - Add the appropriate volume of DMSO to the tube.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or brief sonication can aid in dissolution if necessary.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for up to one year or at -80°C for up to two years.^[3]

Protocol 2: Preparation of Working Solutions for In Vitro Experiments

Working solutions are typically prepared by diluting the stock solution in cell culture medium or an appropriate assay buffer.

- Thaw the stock solution: Thaw a single aliquot of the **Bibx 1382 dihydrochloride** stock solution at room temperature.
- Dilution: Serially dilute the stock solution with the desired buffer or medium to achieve the final working concentration. For example, to prepare a 10 µM working solution from a 10 mM stock, perform a 1:1000 dilution.

- Use immediately: It is recommended to use the freshly prepared working solution for experiments to ensure accuracy and stability.

Protocol 3: Preparation of Formulation for In Vivo Experiments

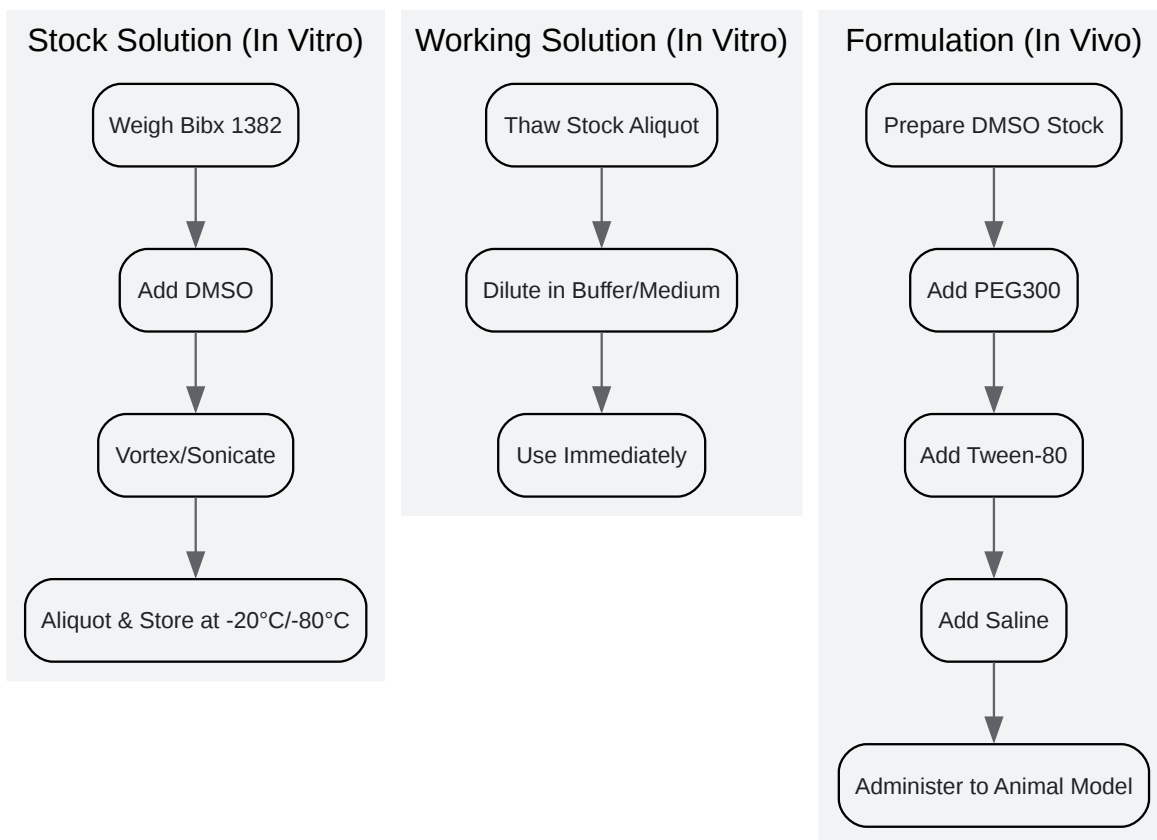
This protocol outlines the preparation of a vehicle for oral administration of **Bibx 1382 dihydrochloride**.

- Prepare a high-concentration stock in DMSO: Following Protocol 1, prepare a concentrated stock solution of **Bibx 1382 dihydrochloride** in DMSO (e.g., 16.7 mg/mL).
- Vehicle Preparation (for a 1 mL final volume):
 - To 400 µL of PEG300, add 100 µL of the DMSO stock solution and mix thoroughly.
 - Add 50 µL of Tween-80 to the mixture and mix again until uniform.
 - Add 450 µL of sterile saline to bring the final volume to 1 mL. Mix well.
 - This formulation results in a clear solution.
- Administration: The prepared formulation can be used for oral gavage in animal models. The dosage will depend on the specific experimental design. For instance, studies have used doses of 10 mg/kg/day.

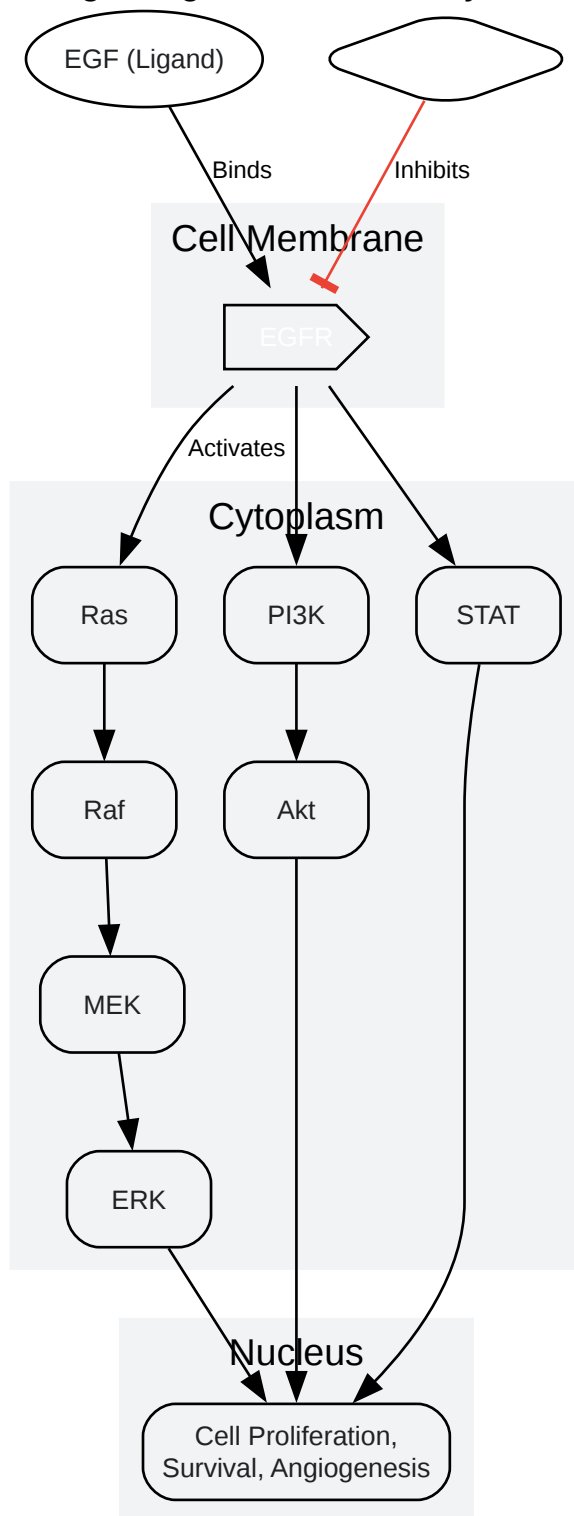
Visualizations

Experimental Workflow for Solution Preparation

Workflow for Bibx 1382 Dihydrochloride Solution Preparation



EGFR Signaling and Inhibition by Bibx 1382

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